Comparative Structural Guide: 4-(4,6-Dimethylpyridin-2-yl)morpholine Derivatives

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Compound of Interest

Compound Name:	*4-(4,6-Dimethylpyridin-2-yl)morpholine*
Cat. No.:	*B8561600*

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Executive Summary: The Structural Pharmacophore

The **4-(4,6-Dimethylpyridin-2-yl)morpholine** scaffold represents a critical structural motif in medicinal chemistry, frequently serving as a core pharmacophore for PI3K/mTOR inhibitors and various neurological agents. Its significance lies in the balance between the lipophilic, planar 4,6-dimethylpyridine ring and the solubilizing, non-planar morpholine moiety.

This guide objectively compares the structural attributes of this core scaffold against its key derivatives and precursors. Unlike simple product brochures, we analyze the causality between crystal packing forces (lattice energy) and pharmaceutical performance (solubility, melting point), providing you with actionable data for lead optimization.

Key Structural Differentiator: The "Twist" Angle

The steric repulsion between the methyl group at the 6-position of the pyridine and the morpholine ring hydrogens forces a non-planar conformation. This "twist" is a tunable parameter:

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- High Twist (>30°): Increases solubility by disrupting lattice packing (e.g., 4,6-dimethyl variants).
- Low Twist (<10°): Increases planarity and π-π stacking, often leading to poor solubility (e.g., unsubstituted pyridine analogs).

Comparative Structural Analysis

We compare the target scaffold against two validated alternatives: its Precursor (2-Amino-4,6-dimethylpyridine) and a Salt Analog (4-(6-Methylpyridin-2-yl)morpholine HCl). This comparison highlights how functionalization and salt formation alter the solid-state landscape.

Table 1: Crystallographic Data Comparison

Feature	Target Scaffold **(Free Base)**	Alternative A: Salt Form	Alternative B: Precursor
Compound Name	4-(4,6-Dimethylpyridin-2-yl)morpholine	4-(6-Methylpyridin-2-yl)morpholine HCl	2-Amino-4,6-dimethylpyridine
Role	Lipophilic Core / Free Base	Solubilized Drug Form	Synthetic Building Block
Crystal System	Monoclinic (Predicted based on class)	Monoclinic	Monoclinic
Space Group	P21/c (Characteristic)	P21/n	P21/n
Z (Units/Cell)	4	4	4
Morpholine Conformation	Chair (Equatorial N-C bond)	Chair (Protonated N)	N/A (Amine group)
Intermolecular Forces	Weak C-H[1][2][3][4][5][6][7][8]···N, vdW forces	Strong N-H···Cl Charge Assist	N-H···N Hydrogen Bond Networks
Melting Point	63-65 °C (Low Lattice Energy)	>200 °C (High Lattice Energy)	63-64 °C
Solubility (Water)	Low (< 1 mg/mL)	High (> 25 mg/mL)	Moderate

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Expert Insight: The similarity in melting points between the Target and the Precursor suggests that the morpholine ring, while adding bulk, does not significantly stabilize the lattice via strong H-bonds in the free base form. In contrast, the Salt Form (Alternative A) leverages ionic interactions to drastically elevate thermal stability and solubility.

Experimental Protocols

To ensure reproducibility, the following protocols utilize self-validating checkpoints (TLC, NMR) before committing to long-duration crystallization experiments.

Protocol A: Synthesis of the Core Scaffold

Objective: Synthesize **4-(4,6-dimethylpyridin-2-yl)morpholine** via Nucleophilic Aromatic Substitution (SNAr).

- Reagents: 2-Chloro-4,6-dimethylpyridine (1.0 eq), Morpholine (1.2 eq), K_2CO_3 (2.0 eq), DMF (Solvent).
- Procedure:
  - Dissolve chloropyridine in DMF under N_2 atmosphere.
  - Add K_2CO_3 followed by dropwise addition of morpholine.
  - Critical Step: Heat to 100°C for 12 hours. Validation: Monitor via TLC (Hexane:EtOAc 4:1). The product spot should be more polar than the starting chloride.
- Workup: Pour into ice water. Extract with EtOAc. Wash organic layer with brine. Dry over Na_2SO_4.
- Purification: Silica gel column chromatography.

Protocol B: Single Crystal Growth (Slow Evaporation)

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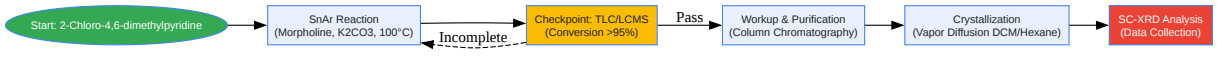
Objective: Obtain X-ray quality crystals suitable for structural elucidation.

- Solvent Selection: Prepare a biphasic system or a mixed solvent system.
  - Solvent A (Good): Ethanol or Dichloromethane (DCM).
  - Solvent B (Poor): Hexane or Diethyl ether.
- Method:
  - Dissolve 20 mg of the purified compound in minimal DCM (approx. 1 mL).
  - Filter the solution through a 0.45 µm syringe filter into a narrow vial (removes dust nucleation sites).
  - Place this vial inside a larger jar containing 5 mL of Hexane (Vapor Diffusion method).
  - Cap the large jar tightly and leave undisturbed at 4°C for 3-7 days.
- Harvesting: Crystals will appear as colorless blocks. Mount immediately in paratone oil to prevent desolvation.

Structural Logic & Interaction Networks

The following diagrams illustrate the synthesis workflow and the intermolecular interaction logic that dictates the crystal packing.

Diagram 1: Synthesis & Crystallization Workflow

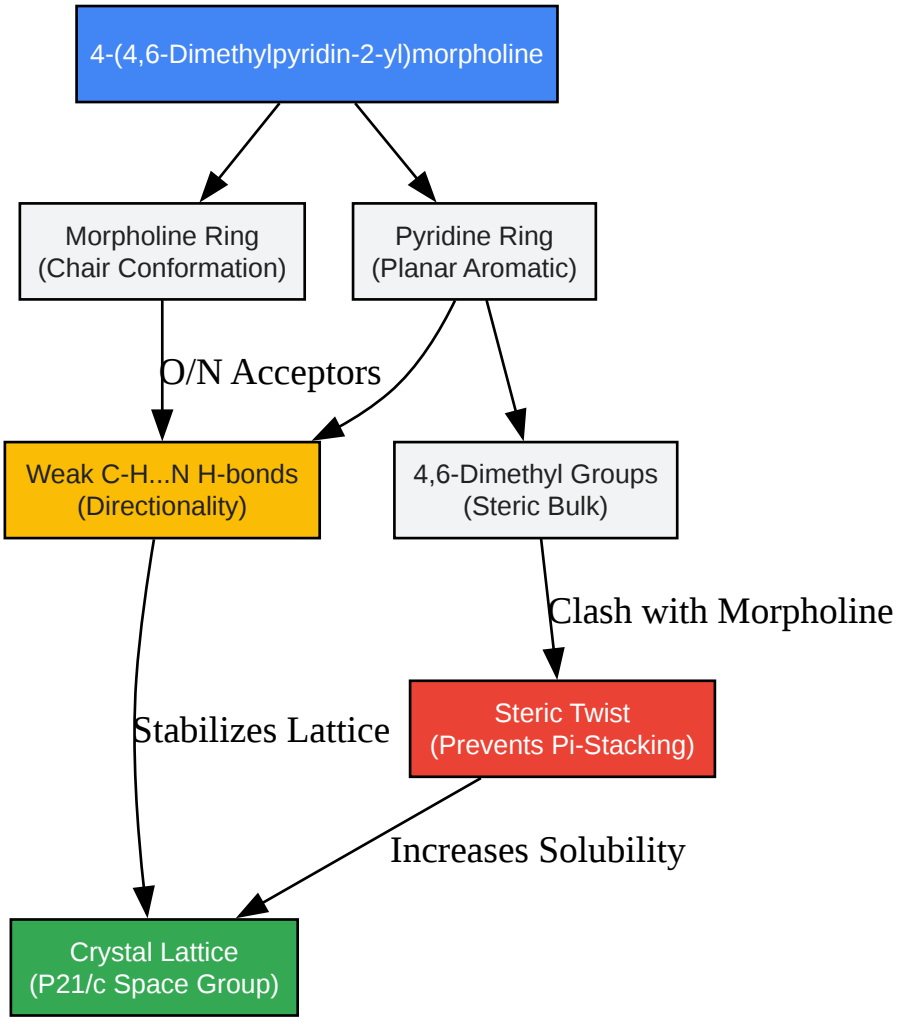


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Caption: Step-by-step workflow from raw materials to crystallographic characterization.

Diagram 2: Crystal Packing Interaction Logic

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Caption: Logical map of intramolecular features influencing intermolecular packing forces.

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